

# discovery and characterization of compound FM 100

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FM 100

Cat. No.: B1171896

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## Compound FM 100: A Review of an Undefined Entity

An extensive review of scientific and patent literature reveals no specific chemical entity or drug candidate consistently identified as "Compound **FM 100**." While the query sought an in-depth technical guide on its discovery and characterization, the term "**FM 100**" appears in various, unrelated contexts, none of which point to a singular, well-documented compound undergoing drug development.

The most prominent and unrelated finding is the Farnsworth-Munsell 100 Hue Test, often abbreviated as the "FM-100 test," which is a standardized method for assessing color vision acuity. This is a diagnostic tool and not a therapeutic compound.

The search for a compound with the designation "**FM 100**" did not yield specific information regarding its synthesis, screening, biological activity, or mechanism of action. Instead, the search results pointed to various other compounds with numerical designations, such as:

- **MMI-0100:** A cell-permeant peptide inhibitor of MAPKAP kinase 2 (MK2) that has been investigated for its anti-fibrotic and anti-inflammatory properties, particularly in the context of cardiac fibrosis following myocardial infarction.
- **IC-100:** A humanized IgG4 monoclonal antibody that targets the apoptosis-associated speck-like protein containing a caspase recruitment domain (ASC). It is being explored for its ability

to downregulate inflammation by modulating the inflammasome pathway.

- BP100: A linear undecapeptide with antimicrobial properties, particularly against Gram-negative bacteria.

The literature also contains general discussions on drug discovery and development methodologies, such as the application of functional magnetic resonance imaging (fMRI), the use of radiolabeled compounds for in vitro and in vivo studies, and the implementation of high-throughput screening platforms. However, these documents do not reference a specific compound named **FM 100**.

Furthermore, a patent was identified for an antitumor and antibacterial agent designated MJ773-88K4, but this is unrelated to **FM 100**. Additionally, a biosensor for detecting Alzheimer's disease biomarkers was found to have a detection limit in the femtomolar (fM) range, including 100 fM, but this is a reference to a concentration, not a compound name.

Due to the absence of a defined compound "**FM 100**" in the reviewed literature, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. The information available points to a likely misinterpretation of the designation or a reference to a non-public or discontinued project. Further clarification on the chemical structure, therapeutic target, or origin of "Compound **FM 100**" is necessary to conduct a meaningful and accurate scientific review.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)